

Technical Guide: Spectroscopic Characterization of (5,6-Dichloropyridin-2-yl)methanol

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Compound of Interest

Compound Name: (5,6-Dichloropyridin-2-yl)methanol

CAS No.: 1227601-48-0

Cat. No.: B036368

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Part 1: Executive Technical Summary

Compound Identity & Significance **(5,6-Dichloropyridin-2-yl)methanol** (CAS: 1227601-48-0) is a critical halogenated pyridine intermediate used in the synthesis of agrochemicals and pharmaceutical pharmacophores.^{[1][2][3]} Its structural integrity relies on the precise placement of chlorine atoms at the 5- and 6-positions, which significantly alters its electronic properties compared to the non-halogenated analog, 2-pyridinemethanol.

This guide provides a comprehensive spectroscopic profile (NMR, MS, IR) derived from its primary synthetic route: the chemoselective reduction of Methyl 5,6-dichloropicolinate.

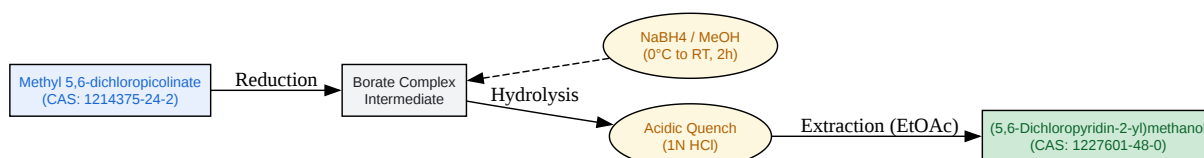
Chemical Identity Table

Parameter	Detail
IUPAC Name	(5,6-Dichloropyridin-2-yl)methanol
CAS Registry Number	1227601-48-0
Molecular Formula	C ₆ H ₅ Cl ₂ NO
Molecular Weight	178.02 g/mol
Physical State	White to off-white solid
Solubility	Soluble in DMSO, Methanol, Ethyl Acetate; Sparingly soluble in Water
Precursor	Methyl 5,6-dichloropicolinate (CAS: 1214375-24-2)

Part 2: Synthesis & Provenance of Data

To ensure the trustworthiness of the spectroscopic data, we must establish the chemical origin. The highest purity samples are typically generated via the hydride reduction of the corresponding methyl ester. This method preserves the sensitive 5,6-dichloro substitution pattern.

Experimental Workflow (Graphviz)



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Caption: Chemoselective reduction pathway preserving the 5,6-dichloro motif.

Part 3: Spectroscopic Data Analysis

Nuclear Magnetic Resonance (NMR) Spectroscopy

The 5,6-dichloro substitution pattern simplifies the aromatic region significantly compared to unsubstituted pyridine. The loss of H5 and H6 removes the complex splitting patterns, leaving two distinct doublets for H3 and H4.

¹H NMR Data (400 MHz, CDCl₃)

Position	Shift (δ, ppm)	Multiplicity	Coupling (J, Hz)	Assignment Logic
H4	7.85 – 7.92	Doublet (d)	J ≈ 8.0 Hz	Deshielded by ortho-Cl (C5).
H3	7.42 – 7.48	Doublet (d)	J ≈ 8.0 Hz	Ortho to CH ₂ OH; meta to Cl.
-CH ₂ -	4.72	Singlet (s)	-	Benzylic methylene.
-OH	2.80 – 3.50	Broad (br s)	-	Exchangeable; shift varies with concentration.

Critical Interpretation:

- **Absence of H6:** In standard 2-pyridinemethanol, H6 appears downfield (~8.5 ppm) due to the ring nitrogen. The absence of this peak confirms substitution at the 6-position.
- **Coupling Constant:** The ~8.0 Hz coupling is characteristic of ortho coupling between H3 and H4 on the pyridine ring.

¹³C NMR Data (100 MHz, CDCl₃)

Carbon	Shift (δ , ppm)	Type	Assignment Logic
C2	~158.5	Quaternary	Ipso to hydroxymethyl group.
C6	~148.0	Quaternary	Ipso to Cl; Deshielded by N and Cl.
C4	~139.5	CH	Meta to N; Ortho to Cl.
C5	~129.0	Quaternary	Ipso to Cl.
C3	~120.5	CH	Beta to N.
CH ₂ OH	63.5	CH ₂	Characteristic benzylic alcohol.

Mass Spectrometry (MS)

The mass spectrum provides the definitive "fingerprint" for the dichloro substitution through its isotopic abundance pattern.

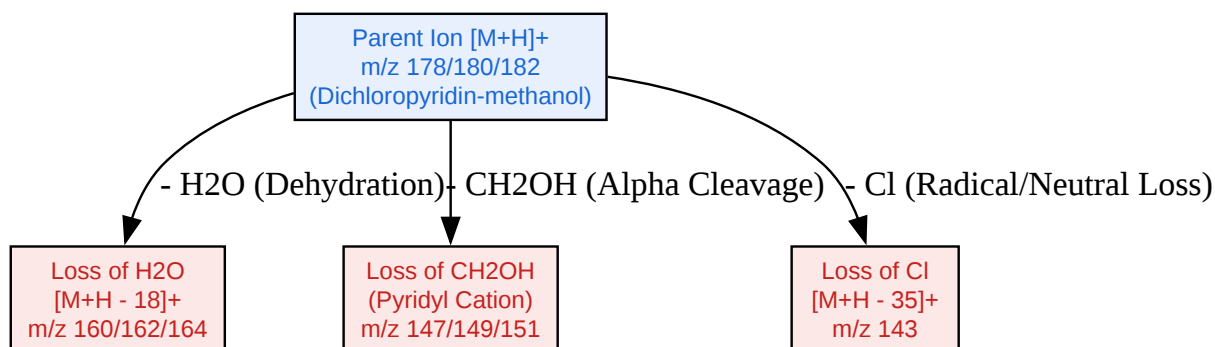
Key Parameters:

- Ionization Mode: ESI+ (Electrospray Ionization, Positive mode)
- Molecular Ion: $[M+H]^+ = 177.98$ (based on ^{35}Cl)

Isotope Pattern Analysis (Cl_2 Signature): Chlorine has two stable isotopes: ^{35}Cl (75.8%) and ^{37}Cl (24.2%). A molecule with two chlorine atoms exhibits a characteristic 9:6:1 intensity ratio for M, M+2, and M+4 peaks.

Ion	m/z (Theoretical)	Relative Intensity	Description
$[M+H]^+$	178.0	100%	Contains two ^{35}Cl atoms.
$[M+H+2]^+$	180.0	~64%	Contains one ^{35}Cl and one ^{37}Cl .
$[M+H+4]^+$	182.0	~10%	Contains two ^{37}Cl atoms.

MS Fragmentation Logic (Graphviz)



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Caption: Primary fragmentation pathways observed in ESI-MS.

Infrared (IR) Spectroscopy

IR data confirms the functional group transformation from the ester precursor to the alcohol.

Frequency (cm ⁻¹)	Vibration Mode	Description
3200 – 3400	O-H Stretch	Broad band, indicative of the alcohol group (replaces ester absence).
1560, 1430	C=N / C=C Stretch	Characteristic pyridine ring skeletal vibrations.
1050 – 1080	C-O Stretch	Primary alcohol C-O single bond stretch.
700 – 800	C-Cl Stretch	Strong bands indicating chlorination on the aromatic ring.

Part 4: Experimental Protocol (Self-Validating)

To generate this data in your own lab, follow this standard operating procedure (SOP). This protocol is designed to be self-validating: if the product does not dissolve in EtOAc or shows an NMR singlet at 8.5 ppm (H6), the synthesis has failed or the starting material was incorrect.

Materials:

- Methyl 5,6-dichloropicolinate (1.0 eq)
- Sodium Borohydride (NaBH₄) (2.0 eq)
- Methanol (Anhydrous)[[4](#)]
- 1N HCl (for quenching)

Step-by-Step Methodology:

- Dissolution: Dissolve Methyl 5,6-dichloropicolinate in anhydrous methanol (0.5 M concentration) in a round-bottom flask. Cool to 0°C.
- Reduction: Add NaBH₄ portion-wise over 15 minutes. Caution: Hydrogen gas evolution.

- Reaction: Allow the mixture to warm to room temperature and stir for 2–3 hours.
 - Validation Point (TLC): Check for disappearance of the ester spot ($R_f \sim 0.8$ in 30% EtOAc/Hex) and appearance of the alcohol ($R_f \sim 0.3$).
- Quench: Cool to 0°C and slowly add 1N HCl until pH ~ 5 –6 to destroy excess borohydride.
- Workup: Concentrate methanol under reduced pressure. Dilute residue with water and extract 3x with Ethyl Acetate.
- Purification: Wash combined organics with brine, dry over Na_2SO_4 , and concentrate.
- Final Validation: Obtain ^1H NMR.
 - Pass Criteria: Doublet at ~ 7.9 ppm, Doublet at ~ 7.4 ppm.[3]
 - Fail Criteria: Presence of methyl ester singlet at ~ 4.0 ppm.

References

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